

# Literature Review: Efficacy of ((2,6-Dichlorophenyl)sulfonyl)glycine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ((2,6-Dichlorophenyl)sulfonyl)glycine

Cat. No.: B026306

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A comprehensive search of scientific literature and chemical databases reveals a significant gap in publicly available information regarding the efficacy of the compound **((2,6-Dichlorophenyl)sulfonyl)glycine**. While this chemical is listed by several suppliers for research purposes, indicating its synthesis and availability, there is a notable absence of peer-reviewed studies detailing its biological activity, mechanism of action, or comparative performance against other agents.

## Compound Identification

Property	Value	Source
Chemical Name	((2,6-Dichlorophenyl)sulfonyl)glycine	MedChemExpress, Sigma-Aldrich, Fluorochem
CAS Number	19818-06-5	MedChemExpress, Sigma-Aldrich, Fluorochem
Molecular Formula	C8H7Cl2NO4S	MedChemExpress, Fluorochem
Molecular Weight	284.12 g/mol	MedChemExpress

## Current Status of Research

The primary information available for **((2,6-Dichlorophenyl)sulfonyl)glycine** originates from chemical catalogues. These sources confirm its chemical structure and offer it for sale as a research chemical. For instance, MedChemExpress categorizes it as a glycine derivative and makes a general statement that "Amino acids and amino acid derivatives have been commercially used as ergogenic supplements"[1]. However, this is a broad classification and is not supported by any specific data on **((2,6-Dichlorophenyl)sulfonyl)glycine** itself.

Searches for broader categories, such as dichlorophenyl sulfonylglycines, have identified related but structurally distinct compounds like N-(2,4-Dichlorophenyl)-N-(phenylsulfonyl)glycine. These searches have also failed to yield relevant efficacy data for physiological applications. Some studies on dichlorophenyl derivatives investigate their fungicidal or insecticidal properties, which are not pertinent to the likely intended use of a glycine derivative in a biological context.

## Conclusion

At present, there is no publicly available scientific literature to conduct a review of the efficacy of **((2,6-Dichlorophenyl)sulfonyl)glycine**. Key information that is currently unavailable includes:

- **Primary Efficacy Data:** No studies were found that investigated the biological effects of this compound in any model system (in vitro, in vivo, or clinical).
- **Mechanism of Action:** The molecular targets and signaling pathways affected by this compound have not been elucidated.
- **Comparative Studies:** No research has been published that compares the performance of **((2,6-Dichlorophenyl)sulfonyl)glycine** to any alternative compounds or treatments.
- **Experimental Protocols:** Without primary research articles, there are no established experimental methodologies for studying this specific compound.

Therefore, it is not possible to create a comparison guide, summarize quantitative data, or generate diagrams of signaling pathways as requested. The scientific community has not yet published research on the efficacy of **((2,6-Dichlorophenyl)sulfonyl)glycine**. Further research is required to determine its biological properties and potential therapeutic applications.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)